

Solvent Red 195: A Technical Overview of its Properties and Spectroscopic Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent red 195

Cat. No.: B1595644

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physicochemical properties of **Solvent Red 195**. While specific absorption and emission spectra for this dye are not readily available in the public domain, this document outlines a comprehensive, generalized experimental protocol for determining these key spectroscopic parameters. This guide is intended to equip researchers with the necessary methodology to characterize **Solvent Red 195** and similar dyes in a laboratory setting.

Physicochemical Properties of Solvent Red 195

Solvent Red 195 is a monoazo dye known for its application in coloring a variety of plastics and fibers due to its favorable properties.^[1] It is recognized for its bright, bluish-red hue.^{[1][2]} Key characteristics reported for this dye are summarized in the table below.

Property	Value/Description	Source(s)
Color Index Name	Solvent Red 195	[3]
Appearance	Bluish Red Powder	[4]
Chemical Class	Sulphonazo series	[3]
Melting Point	214-216 °C	[2][4]
Heat Resistance in PS	300 °C	[3][4][5]
Light Fastness in PS	Grade 8 (Superior)	[3][4]
Solubility (g/L at 20°C)		
Acetone	1.4	[4][6]
Butyl Acetate	1.3	[4][6]
Methylbenzene	2.7	[4][6]
Dichloromethane	37.1	[6]
Ethyl Alcohol	0.8	[6]
Primary Applications	Coloring for plastics (PS, HIPS, ABS, PC, RPVC, PMMA, SAN, AS, PA6, PET) and fibers.	[1][4][6][7]

Spectroscopic Characterization: A Generalized Protocol

The following section details a standard methodology for determining the absorption and emission spectra of a solvent dye like **Solvent Red 195**.

Experimental Protocol: Absorption and Emission Spectroscopy

Objective: To determine the absorption and emission maxima (λ_{max}), and to acquire the full absorption and emission spectra of **Solvent Red 195** in a specified solvent.

Materials:

- **Solvent Red 195**
- Spectroscopic grade solvent (e.g., ethanol, acetone, dichloromethane)
- Volumetric flasks (10 mL, 25 mL, 50 mL)
- Micropipettes
- Quartz cuvettes (1 cm path length)
- UV-Visible Spectrophotometer
- Fluorometer

Procedure:

- Stock Solution Preparation:
 1. Accurately weigh a small amount (e.g., 1 mg) of **Solvent Red 195** using an analytical balance.
 2. Dissolve the dye in a known volume (e.g., 10 mL) of the chosen spectroscopic grade solvent in a volumetric flask to create a concentrated stock solution. Ensure complete dissolution, using sonication if necessary.
- Working Solution Preparation:
 1. Perform a serial dilution of the stock solution to prepare a series of working solutions of varying concentrations. A typical concentration for absorption measurements is in the micromolar (μM) range.
 2. For emission measurements, a more dilute solution is often required to avoid inner filter effects.
- Absorption Spectrum Measurement:

1. Turn on the UV-Visible spectrophotometer and allow the lamp to warm up for at least 30 minutes.
 2. Set the desired wavelength range for scanning (e.g., 300-800 nm).
 3. Use a quartz cuvette filled with the pure solvent as a blank to zero the instrument.
 4. Rinse the sample cuvette with the working solution before filling it.
 5. Place the sample cuvette in the spectrophotometer and record the absorption spectrum.
 6. The wavelength at which the highest absorbance is recorded is the absorption maximum ($\lambda_{\text{max abs}}$).
- Emission Spectrum Measurement:
 1. Turn on the fluorometer and allow the lamp to warm up.
 2. Set the excitation wavelength to the determined absorption maximum ($\lambda_{\text{max abs}}$).
 3. Set the emission wavelength scan range to start at a wavelength slightly longer than the excitation wavelength and extend to the desired range (e.g., if $\lambda_{\text{max abs}}$ is 550 nm, scan from 560 nm to 800 nm).
 4. Use a cuvette with the pure solvent to record a blank spectrum and subtract it from the sample spectrum.
 5. Place the cuvette with the dilute working solution in the fluorometer and record the emission spectrum.
 6. The wavelength at which the highest fluorescence intensity is recorded is the emission maximum ($\lambda_{\text{max em}}$).

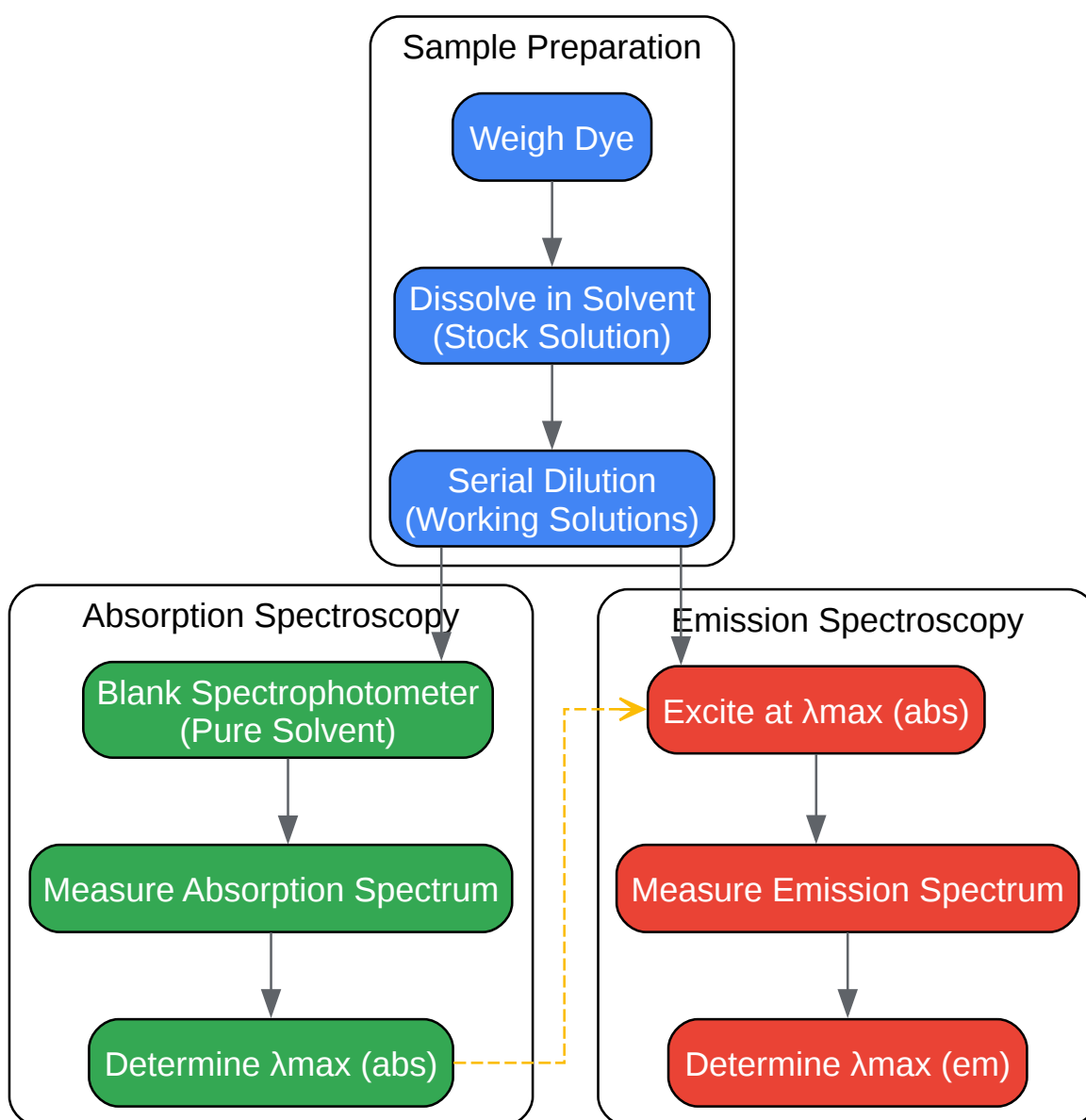
Data Analysis:

- Plot absorbance versus wavelength to visualize the absorption spectrum.
- Plot fluorescence intensity versus wavelength to visualize the emission spectrum.

- The molar absorptivity (ϵ) can be calculated using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance at λ_{max} abs, c is the molar concentration, and l is the path length of the cuvette.

Generalized Experimental Workflow

The following diagram illustrates the general workflow for obtaining the absorption and emission spectra of a solvent dye.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solvent Red 195 – Monoazo Dye – Ranbar Red 2B [ranbarr.com]
- 2. News - SOLVENT RED 195-Introduction and Application [precisechem.com]
- 3. union-pigment.com [union-pigment.com]
- 4. CI Solvent Red 195 Dyes | CAS 164251-88-1 Manufacturers in Mumbai, India [colorantsgroup.com]
- 5. additivesforpolymer.com [additivesforpolymer.com]
- 6. Solvent Red 195 / Solvent Dyes - Honor Pigments [honorpigment.com]
- 7. Solvent Red 195 - Transparent Red 2B - Fastol Red 2B from Emperor Chem [emperordye.com]
- To cite this document: BenchChem. [Solvent Red 195: A Technical Overview of its Properties and Spectroscopic Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595644#solvent-red-195-absorption-and-emission-spectra]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com